

"Ethyl 3-(3-nitrophenyl)-3-oxopropanoate" handling and safety precautions

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Compound of Interest

Compound Name: Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

Cat. No.: B1266669

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Technical Support Center: Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

This guide provides essential handling and safety information for researchers, scientists, and drug development professionals working with **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**?

A1: **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** is classified as an irritant. The primary hazards include:

- Skin corrosion/irritation: May cause skin irritation.
- Serious eye damage/eye irritation: May cause serious eye irritation.
- Specific target organ toxicity (single exposure): May cause respiratory irritation.

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure personal safety, the following PPE should be worn at all times when handling **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**:

- Eye/face protection: Use chemical safety goggles or a face shield.
- Skin protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory protection: If working with fine powders or in a poorly ventilated area, use a NIOSH-approved respirator with a particulate filter.

Q3: What should I do in case of accidental skin or eye contact?

A3: Immediate action is crucial in case of exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

Q4: How should I handle an accidental spill of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**?

A4: In the event of a spill:

- Evacuate the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE (see Q2).
- Avoid breathing dust.
- Carefully sweep up the spilled material and place it in a designated, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Q5: What are the proper storage conditions for this compound?

A5: Store **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** in a tightly closed container in a dry and well-ventilated place. Keep it away from strong oxidizing agents.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₅
Molecular Weight	237.21 g/mol
Appearance	Light yellow to yellow solid
Melting Point	65 - 69 °C (149 - 156 °F)
Boiling Point	406.8 °C at 760 mmHg
Flash Point	199.8 °C

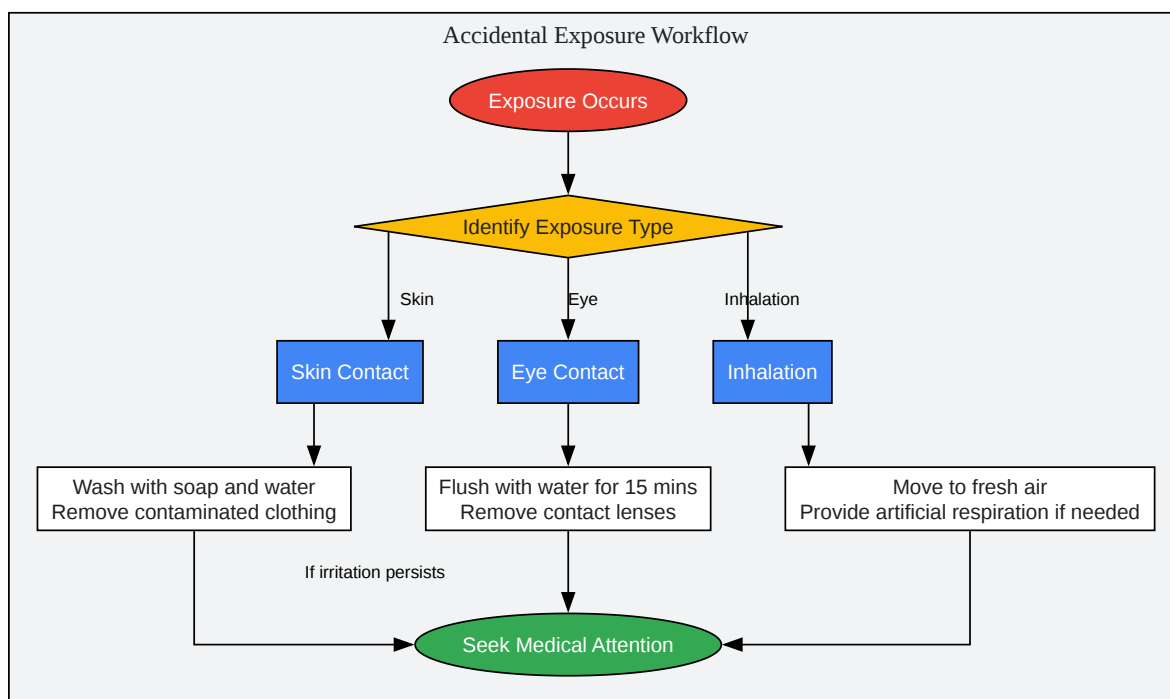
Experimental Protocols

Standard Operating Procedure for Safe Handling of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**

- Preparation:
 - Before starting any work, ensure you have read and understood the Safety Data Sheet (SDS).
 - Verify that all necessary PPE is available and in good condition.
 - Ensure that the work area (e.g., fume hood) is clean and functioning correctly.
 - Have spill containment materials readily available.
- Weighing and Transfer:
 - Conduct all weighing and transfer operations within a fume hood to minimize inhalation exposure.
 - Use a spatula to handle the solid material, avoiding the generation of dust.

- Close the container tightly immediately after use.
- Dissolution and Reaction:
 - When dissolving the compound, add it slowly to the solvent to avoid splashing.
 - If the reaction is exothermic, use an ice bath to control the temperature.
 - Ensure all reaction vessels are appropriately clamped and secured.
- Post-Experiment:
 - Quench any unreacted material safely according to your laboratory's procedures.
 - Dispose of waste in a properly labeled hazardous waste container.
 - Clean all glassware and equipment thoroughly.
 - Wash hands thoroughly with soap and water after handling the compound.

Visual Guides



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